

Large-Scale Synthesis of N-Phenylmethanesulfonamide: Application Notes and Protocols

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Compound of Interest

Compound Name: Phenyl methanesulfonate

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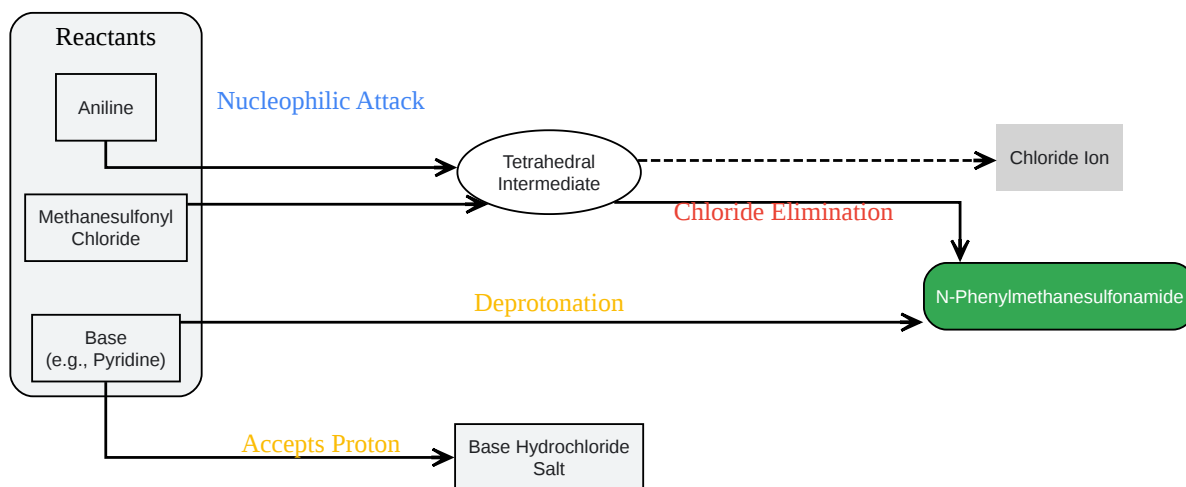
For Researchers, Scientists, and Drug Development Professionals

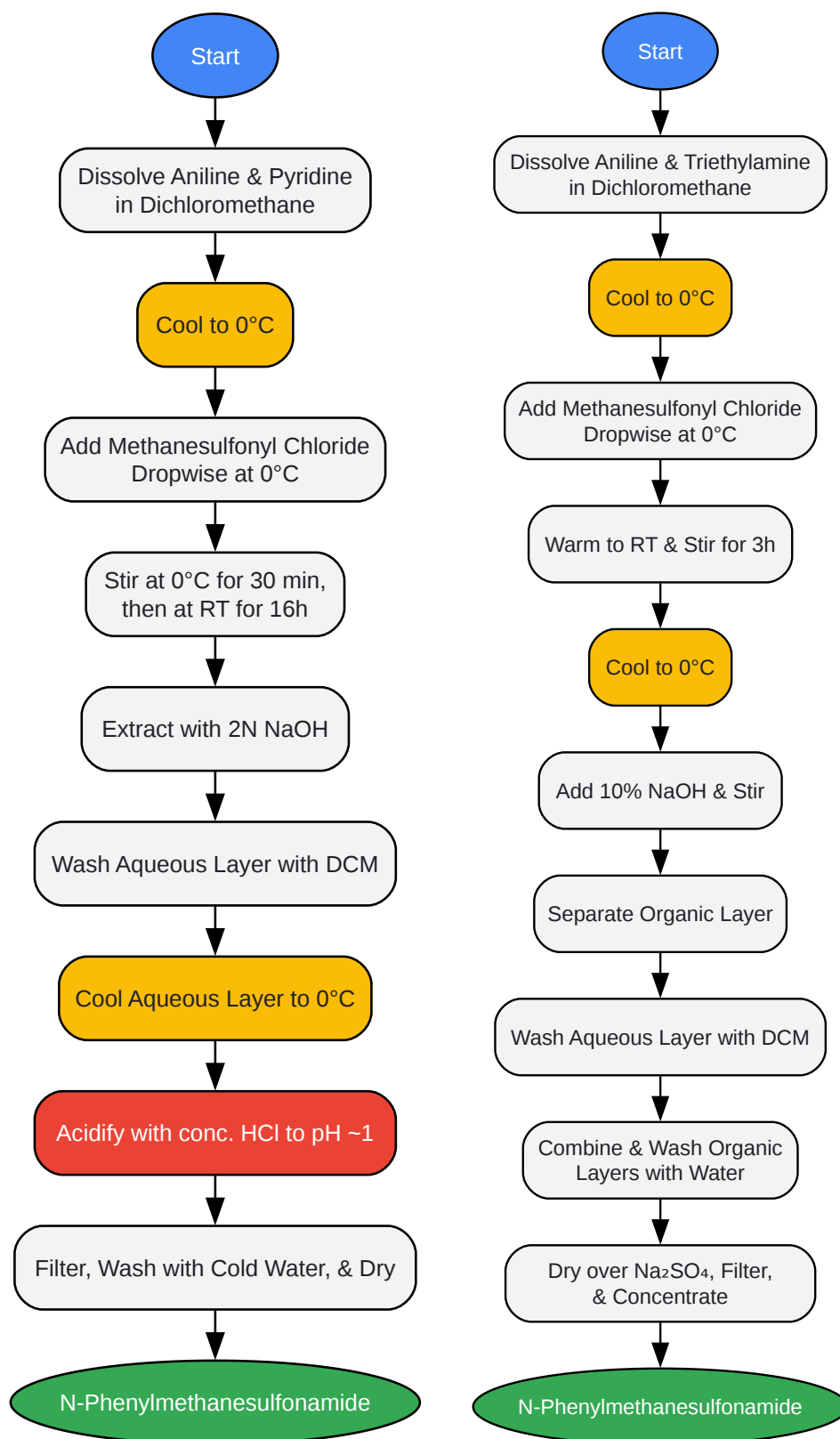
Abstract

N-Phenylmethanesulfonamide is a crucial intermediate and building block in the synthesis of various pharmaceutical compounds, particularly those targeting neurological disorders, and serves as a structural motif in many bioactive molecules.^{[1][2]} Its synthesis is of significant interest for industrial and research applications. This document provides detailed protocols for the large-scale synthesis of N-phenylmethanesulfonamide, focusing on two common methods utilizing different bases. It includes comprehensive experimental procedures, quantitative data summaries, and troubleshooting guidance to facilitate efficient and high-yield production.

General Reaction Pathway

The synthesis of N-phenylmethanesulfonamide is typically achieved through the nucleophilic substitution reaction of aniline with methanesulfonyl chloride.^{[1][3]} A base, such as pyridine or triethylamine, is used to scavenge the hydrochloric acid generated during the reaction.^[3] The reaction proceeds via a nucleophilic attack of the nitrogen atom of aniline on the electrophilic sulfur atom of methanesulfonyl chloride, followed by the elimination of a chloride ion and deprotonation by the base to yield the final product.^[3]





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References

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- 2. n-Methyl-1-phenylmethanesulfonamide | 19299-41-3 | Benchchem [benchchem.com]
- 3. benchchem.com [benchchem.com]
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